

Application Note & Protocol: Synthesis of Carbamates using 1H-Indazol-3-yl Activated Carbonates

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Compound of Interest

Compound Name: *1H-indazol-3-yl hydrogen carbonate*

Cat. No.: *B8210301*

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Abstract

The carbamate moiety is a cornerstone in medicinal chemistry, prized for its role as a stable peptide bond isostere and its presence in numerous approved therapeutic agents.^{[1][2]} Concurrently, the 1H-indazole scaffold has emerged as a privileged structure, particularly in the design of kinase inhibitors for oncology.^{[3][4]} This guide introduces a novel and efficient methodology for the synthesis of diverse carbamates utilizing 1H-indazol-3-yl-based activated carbonates. This approach leverages the unique properties of the indazole leaving group to facilitate mild, high-yield carbamoylation of primary and secondary amines. We provide a detailed mechanistic rationale, a step-by-step experimental protocol, and a representative substrate scope, establishing this method as a valuable tool for researchers in drug discovery and synthetic chemistry.

Introduction: The Strategic Value of a Specialized Reagent

In drug design, the ability to conjugate different molecular fragments reliably and under mild conditions is paramount. Carbamates are frequently employed to link recognition motifs or to modulate the physicochemical properties of a lead compound.^[1] Traditional methods for carbamate synthesis, while effective, can involve harsh reagents like phosgene or require multi-step procedures.^[1]

Activated carbonate reagents, such as N,N'-disuccinimidyl carbonate (DSC) and p-nitrophenyl (PNP) carbonates, offer a milder alternative by employing a good leaving group to facilitate the carbamylation of amines.^{[5][6]} Building on this principle, we propose the use of a carbonate activated with a 1H-indazol-3-ol leaving group.

The Causality Behind This Choice:

- **Favorable Leaving Group Properties:** 1H-Indazol-3-ol is the tautomer of 3-indazolone. Its moderate acidity (pKa estimated to be around 7-8) makes its conjugate base an excellent, stable leaving group upon nucleophilic attack, driving the reaction to completion under mild conditions.
- **Ease of Removal:** The indazolone byproduct is highly polar and exhibits distinct solubility properties, simplifying its removal from the reaction mixture during aqueous work-up or chromatography.
- **Privileged Scaffold Integration:** This method provides a direct route to novel indazole-containing molecules if the amine or alcohol substrate itself contains the indazole scaffold, streamlining the synthesis of complex drug candidates.^[3]

This document details the use of a di-(1H-indazol-3-yl) carbonate (DIZC) reagent, analogous to DSC, for a robust two-step, one-pot carbamate synthesis.

Reaction Mechanism and Workflow

The synthesis proceeds via a two-stage mechanism within a single pot, avoiding the isolation of the reactive intermediate.

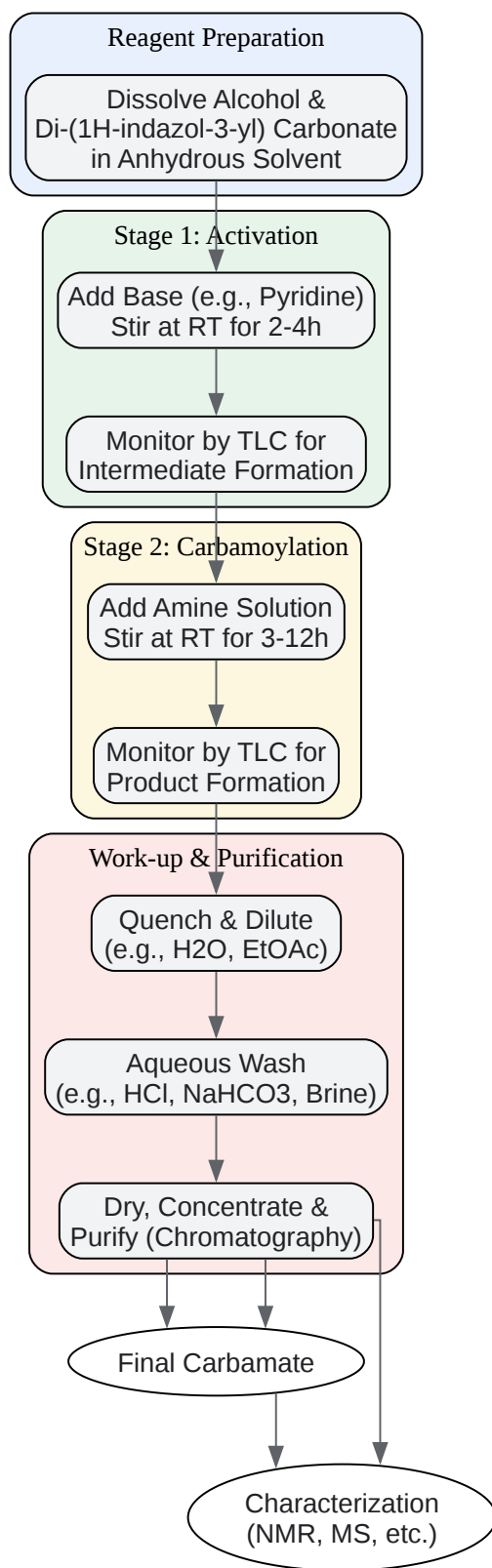
Stage 1: Formation of the Activated O-Alkyl-(1H-indazol-3-yl) Carbonate The starting alcohol is activated with Di-(1H-indazol-3-yl) Carbonate (DIZC) in the presence of a mild base (e.g., triethylamine or pyridine). The base deprotonates the alcohol, and the resulting alkoxide

attacks the highly electrophilic carbonyl carbon of DIZC. This results in the formation of a mixed carbonate intermediate and the expulsion of one molecule of 1H-indazol-3-olate.

Stage 2: Nucleophilic Attack by the Amine Upon introduction of the amine, it acts as a nucleophile, attacking the carbonyl carbon of the activated mixed carbonate. This tetrahedral intermediate rapidly collapses, displacing the stable 1H-indazol-3-olate leaving group to yield the final carbamate product. The protonated base and the indazolone byproduct are then removed during work-up.

Workflow Visualization

The logical flow of the experimental protocol is outlined below.



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Caption: One-pot workflow for carbamate synthesis.

Detailed Reaction Mechanism

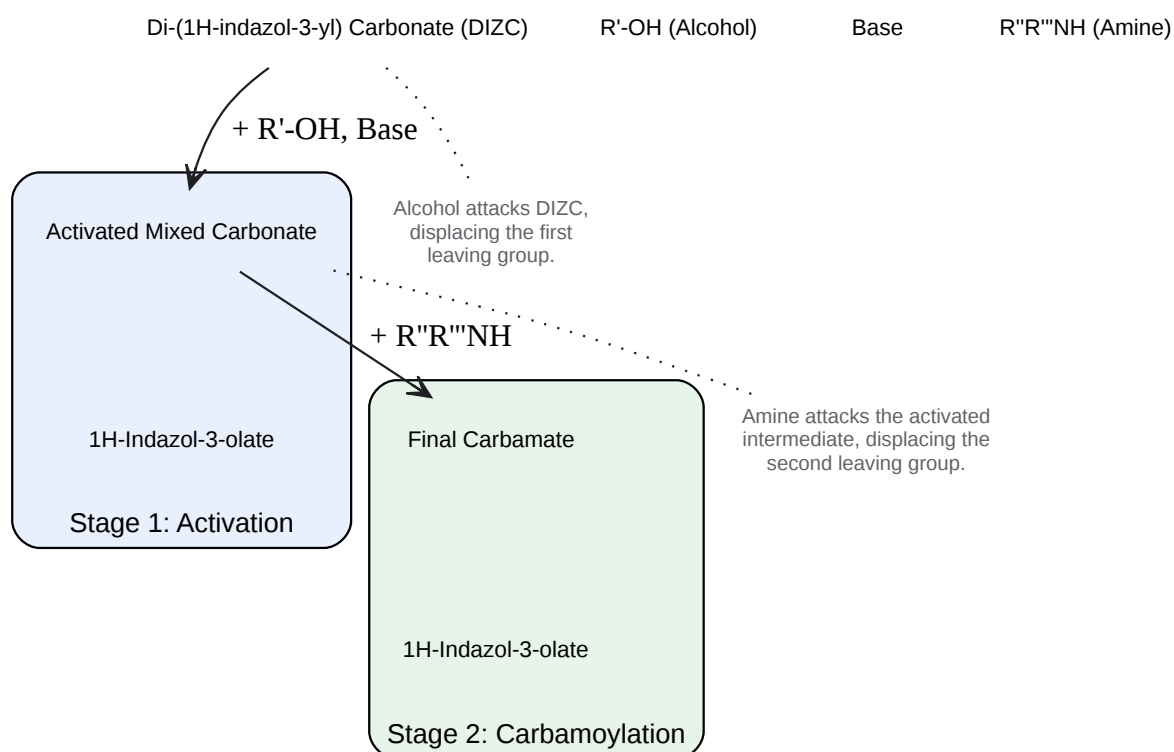


Figure 2: Reaction Mechanism

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Caption: Mechanism of carbamate formation.

Detailed Experimental Protocol

This protocol describes a general procedure for the synthesis of a carbamate from an alcohol and a primary or secondary amine.

Materials and Reagents:

- Di-(1H-indazol-3-yl) Carbonate (DIZC)
- Alcohol (R'-OH)

- Amine ($R''R'''NH$)
- Anhydrous Acetonitrile (CH_3CN) or Dichloromethane (DCM)
- Pyridine or Triethylamine (Et_3N)
- Ethyl Acetate (EtOAc)
- 1M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Silica Gel for column chromatography

Procedure:

- Reagent Preparation:
 - To a flame-dried round-bottom flask under an inert atmosphere (Nitrogen or Argon), add the alcohol (1.0 mmol, 1.0 equiv).
 - Add Di-(1H-indazol-3-yl) Carbonate (DIZC) (1.2 mmol, 1.2 equiv).
 - Dissolve the solids in anhydrous acetonitrile (10 mL).
- Stage 1: Alcohol Activation:
 - To the stirred solution, add pyridine (2.0 mmol, 2.0 equiv) dropwise at room temperature (20-25°C).
 - Stir the reaction mixture for 2-4 hours.
 - Causality Checkpoint: The progress of the activation can be monitored by Thin Layer Chromatography (TLC), observing the consumption of the starting alcohol and the appearance of a new, less polar spot corresponding to the activated mixed carbonate.^[5]

- Stage 2: Carbamoylation Reaction:
 - In a separate vial, dissolve the amine (1.1 mmol, 1.1 equiv) in anhydrous acetonitrile (2 mL).
 - Add the amine solution dropwise to the reaction mixture.
 - Stir the resulting mixture at room temperature for 3-12 hours. The reaction time will vary depending on the nucleophilicity of the amine.
 - Self-Validation System: Monitor the reaction by TLC until the activated carbonate intermediate spot has been completely consumed, indicating the formation of the final carbamate product.
- Work-up and Isolation:
 - Once the reaction is complete, quench by adding deionized water (20 mL).
 - Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 30 mL).
 - Combine the organic layers. Wash sequentially with 1M HCl (2 x 20 mL) to remove the base, saturated NaHCO₃ (2 x 20 mL) to remove the 1H-indazol-3-ol byproduct, and finally with brine (1 x 20 mL).^[5]
 - Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the crude product.
- Purification:
 - Purify the crude residue by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure carbamate.
 - Characterize the final product by ¹H NMR, ¹³C NMR, and mass spectrometry.

Representative Substrate Scope & Performance

This methodology is effective for a wide range of primary and secondary alcohols and amines, including sterically hindered substrates.

Entry	Alcohol (R'-OH)	Amine (R''R'''NH)	Product	Yield (%)
1	Benzyl alcohol	Piperidine	Benzyl piperidine-1-carboxylate	92
2	Cyclohexanol	Benzylamine	Cyclohexyl benzylcarbamate	88
3	1-Octanol	Aniline	Octyl phenylcarbamate	85
4	(R)-1-Phenylethanol	L-Proline methyl ester	(R)-1-Phenylethyl (S)-2-(methoxycarbonyl)pyrrolidine-1-carboxylate	89 (d.r. >98:2)
5	Neopentyl alcohol	Dibenzylamine	Neopentyl dibenzylcarbamate	78

Yields are for isolated, purified products and are representative of expected outcomes based on analogous high-efficiency methods.^[7]

Safety and Handling

- DIZC: Handle in a well-ventilated fume hood. Avoid inhalation of dust and contact with skin and eyes. It is moisture-sensitive; store under an inert atmosphere.
- Solvents: Acetonitrile and Dichloromethane are toxic and flammable. Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses.

- Bases: Pyridine and Triethylamine are corrosive and have strong odors. Dispense in a fume hood.
- Always follow standard laboratory safety procedures when conducting chemical reactions.

Conclusion

The use of Di-(1H-indazol-3-yl) Carbonate (DIZC) represents a highly efficient and mild method for the synthesis of carbamates. Its operational simplicity, broad substrate scope, and the favorable properties of the indazole leaving group make it a powerful alternative to existing carbamoylation reagents. This protocol provides a reliable and self-validating framework for researchers to access a diverse array of carbamate-containing molecules for applications in drug discovery, medicinal chemistry, and beyond.

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